

Comparative Analysis of o-Phenanthroline-d8 from Different Suppliers

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of **o-Phenanthroline-d8** from various suppliers. The objective is to offer a scientific basis for selecting the most suitable product for research and development purposes, with a focus on purity, isotopic enrichment, and overall quality. The data presented herein is a synthesis of typical specifications offered by major chemical suppliers and is intended to be representative. For lot-specific data, always refer to the Certificate of Analysis (CoA) provided by the supplier.

Introduction to o-Phenanthroline-d8

o-Phenanthroline-d8 is the deuterated analog of o-Phenanthroline, a heterocyclic organic compound widely used as a chelating agent and in various chemical analyses. The replacement of hydrogen atoms with deuterium isotopes makes it a valuable internal standard in mass spectrometry-based quantitative analysis, offering a distinct mass shift from its non-deuterated counterpart.[1] The quality of **o-Phenanthroline-d8** is critical for the accuracy and reproducibility of experimental results. Key quality attributes include chemical purity, isotopic enrichment, and the presence of residual impurities.

Comparative Data

The following tables summarize the typical product specifications for **o-Phenanthroline-d8** available from three representative suppliers.



Table 1: General Product Specifications

Parameter	Supplier A	Supplier B	Supplier C
CAS Number	90412-47-8	90412-47-8	90412-47-8
Molecular Formula	C12D8N2	C12D8N2	C12D8N2
Molecular Weight	188.25	188.25	188.25
Appearance	White to off-white solid	White crystalline powder	White solid
Melting Point	114-117 °C	115-118 °C	114-116 °C

Table 2: Quality and Purity Specifications

Parameter	Supplier A	Supplier B	Supplier C
Chemical Purity (by HPLC)	≥99.0%	≥98.5%	≥99.5%
Isotopic Purity (Atom % D)	≥98.0%	≥97.0%	≥99.0%
Isotopic Enrichment (d8)	>99%	>98%	>99.5%
Residual Solvents (by GC-HS)	<0.1%	<0.5%	<0.05%
Water Content (by Karl Fischer)	<0.2%	<0.5%	<0.1%

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the comparative data tables.

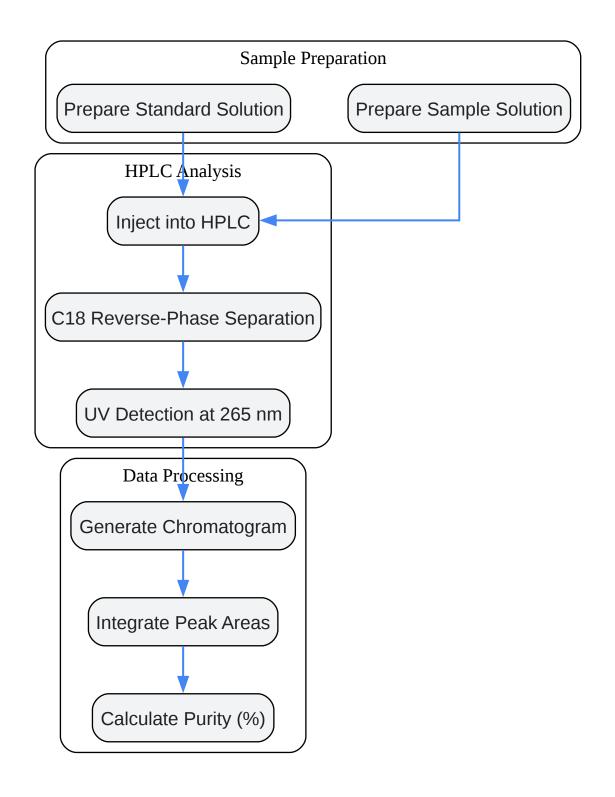


Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the chemical purity of **o-Phenanthroline-d8** by separating it from any non-deuterated or other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 265 nm.
- Procedure:
 - Prepare a standard solution of o-Phenanthroline-d8 at a known concentration in the mobile phase.
 - Prepare a sample solution of the supplier's o-Phenanthroline-d8 at the same concentration.
 - Inject the standard and sample solutions into the HPLC system.
 - The purity is calculated by the area percentage of the main peak in the chromatogram.





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HPLC Purity Analysis Workflow

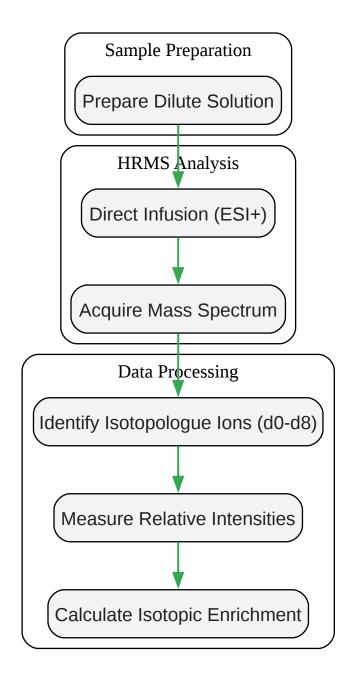


Determination of Isotopic Purity by High-Resolution Mass Spectrometry (HRMS)

This method is used to determine the isotopic enrichment of deuterium in **o-Phenanthroline- d8**.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an electrospray ionization (ESI) source.
- Procedure:
 - Prepare a dilute solution of the o-Phenanthroline-d8 sample in a suitable solvent (e.g., methanol).
 - Infuse the sample directly into the ESI source.
 - Acquire the mass spectrum in the positive ion mode, focusing on the m/z range of the molecular ion [M+H]+.
 - Determine the relative intensities of the ion corresponding to the fully deuterated species
 (d8) and any less-deuterated species (d0 to d7).
 - The isotopic purity (atom % D) is calculated based on the weighted average of the deuterium content across all observed species.





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Isotopic Purity Analysis by HRMS

Determination of Isotopic Enrichment by Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

This method provides information on the degree of deuteration at specific positions in the molecule by observing the residual proton signals.

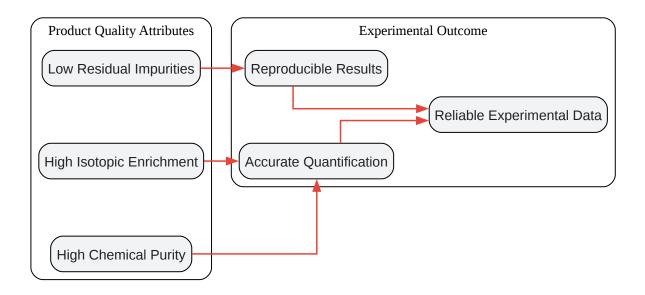


- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Procedure:
 - Accurately weigh a known amount of the o-Phenanthroline-d8 sample and a suitable internal standard (e.g., maleic acid) into an NMR tube.
 - Dissolve the mixture in a known volume of a deuterated solvent (e.g., DMSO-d6).
 - Acquire the ¹H NMR spectrum.
 - Integrate the signals corresponding to the residual protons on the o-phenanthroline skeleton and the signal of the internal standard.
 - The percentage of deuteration at each position can be calculated by comparing the integrals of the residual proton signals to the integral of the internal standard of known concentration.

Signaling Pathways and Logical Relationships

The quality of **o-Phenanthroline-d8** directly impacts its primary application as an internal standard in quantitative mass spectrometry. The logical relationship between product quality and experimental outcome is illustrated below.





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Impact of Product Quality on Experimental Outcome

Conclusion

The selection of **o-Phenanthroline-d8** should be based on a thorough evaluation of the supplier's specifications and the requirements of the intended application. For sensitive quantitative assays, a product with high chemical purity (≥99%) and high isotopic enrichment (≥98 atom % D) is recommended to ensure the accuracy and reliability of the results. It is crucial to request and review the batch-specific Certificate of Analysis before purchase to confirm that the product meets the necessary quality standards.

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References



- 1. scbt.com [scbt.com]
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